

A Comprehensive Technical Guide to O-Methylated Flavones: The Case of Diosmetin

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Compound of Interest

Compound Name: *Diosmetin*

Cat. No.: *B1670712*

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Introduction

O-methylated flavones are a subclass of flavonoids characterized by the presence of one or more methoxy groups on their basic flavone structure. This methylation significantly influences their metabolic stability and bioavailability, often enhancing their therapeutic potential compared to their polyhydroxylated counterparts.[1] Among these, **diosmetin** (3',5,7-trihydroxy-4'-methoxyflavone) has emerged as a compound of significant scientific interest. It is the aglycone of diosmin, a well-known phlebotonic agent.[2][3] **Diosmetin** itself demonstrates a wide array of pharmacological activities, including anticancer, antioxidant, and anti-inflammatory properties, making it a promising candidate for drug development.[2][4] This guide provides an in-depth overview of the natural occurrence, biosynthesis, biological activities, and molecular mechanisms of **diosmetin**, supplemented with quantitative data and detailed experimental protocols for researchers.

Natural Occurrence and Biosynthesis

Natural Sources

Diosmetin is found in various plants, most notably in citrus fruits, olive leaves (*Olea europaea*), and certain legumes like *Acacia farnesiana*. It often occurs as its 7-O-rutinoside glycoside, diosmin, which is then hydrolyzed by intestinal microflora to release the active aglycone, **diosmetin**, prior to absorption.

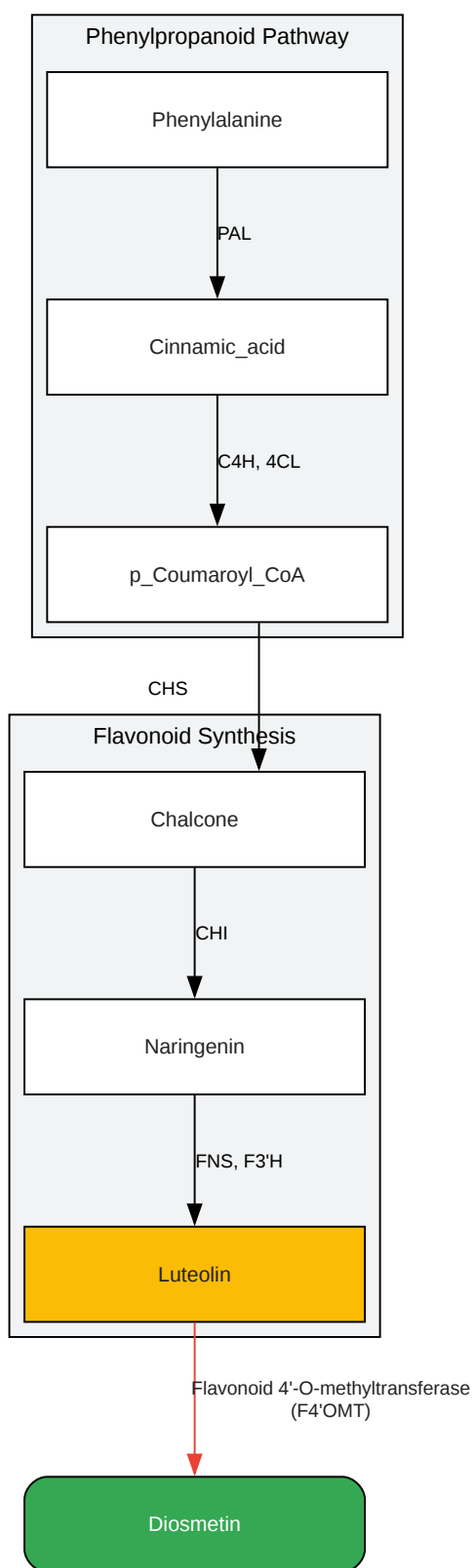
Table 1: Quantitative Analysis of **Diosmetin** and its Glycoside (Diosmin) in Various Plant Sources

Plant Source	Part	Compound	Concentration	Reference
Bergamot (Citrus bergamia)	Juice	Diosmetin Glycosides	High	
Orange (Citrus sinensis)	Peel	Hesperidin (precursor)	High	
Lemon (Citrus limon)	Fruit	Diosmetin	Present	
Olive (Olea europaea)	Leaves	Diosmetin	Present	

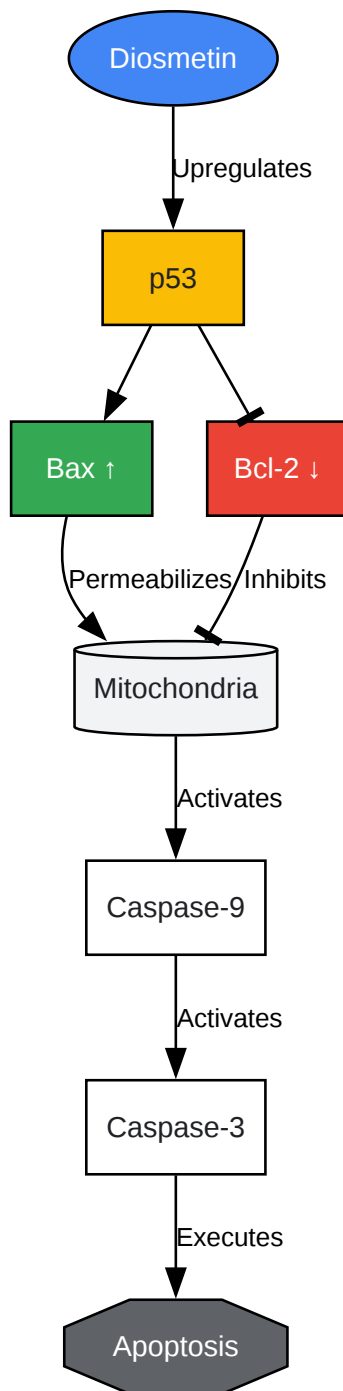
| Mentha piperita | Leaves | Hesperidin (precursor) | 504.2 mg/L | |

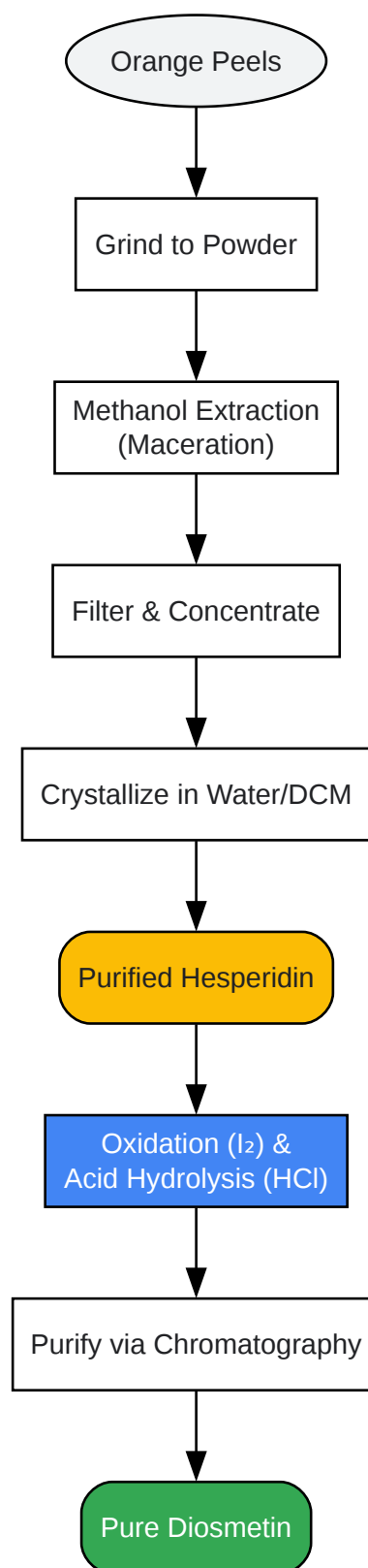
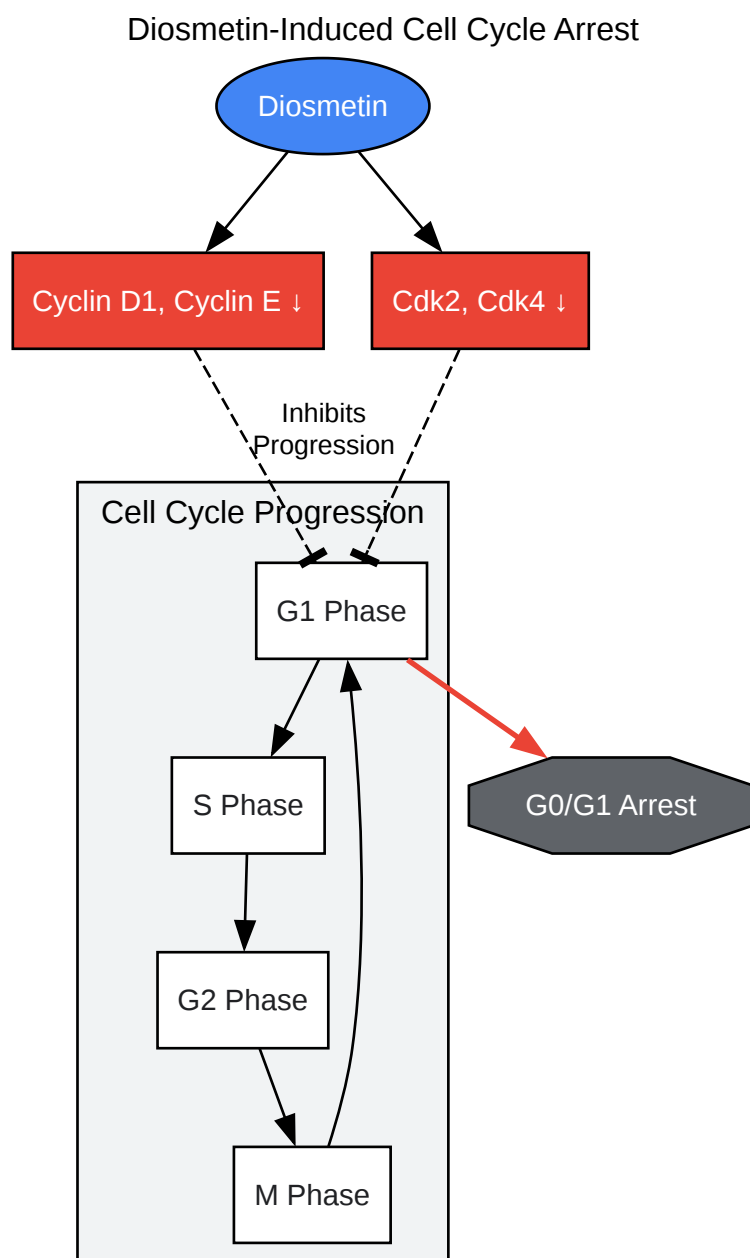
Biosynthesis

Diosmetin is biosynthesized from the flavone luteolin through a methylation reaction. The process is part of the broader phenylpropanoid pathway. The key step is the O-methylation of the 4'-hydroxyl group of luteolin, a reaction catalyzed by a specific flavonoid 4'-O-methyltransferase (F4'OMT). This enzymatic conversion is a critical step in tailoring the biological activity of the flavonoid.



Diosmetin-Induced Apoptosis Pathway





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References

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- 4. Diosmetin as a promising natural therapeutic agent: In vivo, in vitro mechanisms, and clinical studies [ouci.dntb.gov.ua]
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